

Norgestrel HPLC & LC-MS/MS Separation Conditions

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Compound Focus: Norgestrel-d5

Cat. No.: S1817803

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Analysis Type / Target	Stationary Phase (Column)	Mobile Phase	Detection	Flow Rate (ml/min)	Retention Time (min)	Application / Note
RP-HPLC of Levonorgestrel [1]	Luna C18 (150 x 4.6 mm, 5 µm)	Acetonitrile:Water (50:50, v/v)	UV, 241 nm	1.0	8.5 (± 0.3)	Assay of silicone IUDs; Validated per ICH
Chiral Separation [2]	ZORBAX Eclipse XDB-C8 (150 x 4.6 mm, 5 µm)	Acetonitrile:Phosphate Buffer (pH 5.0, 20 mM) w/ 25 mM HP-β-CD (30:70, v/v)	UV, 240 nm	1.0	Not Specified	Enantiomeric separation (baseline)
Chiral Separation [3]	Astec CYCLOBOND II (250 x 4.6 mm, 5 µm)	Water:Acetonitrile (70:30, v/v)	UV, 254 nm	0.8	Not Specified	Enantiomeric separation; Isocratic
LC-MS/MS (Multi-Analyte) [4]	C18 Column (specific type not detailed)	Gradient of water and methanol/ACN with ammonium fluoride	MS/MS (SRM)	Not Specified	Not Specified	Quantification in human serum
UPLC-MS/MS (Multi-Analyte) [5]	Waters Acquity UPLC BEH C18 (150 x 2.1 mm, 1.7 µm)	Gradient of water and acetonitrile, both with 0.1% formic acid	MS/MS (SRM)	0.3	Within 6.5 min run	Quantification of synthetic & endogenous steroids

Detailed Experimental Protocols

Protocol 1: RP-HPLC for Levonorgestrel Assay in Intrauterine Devices

This method is robust, fully validated per ICH guidelines, and ideal for quality control of solid dosage forms [1].

- **Sample Preparation:**
 - **Standard Solution:** Accurately weigh levonorgestrel (LNG) and dissolve in tetrahydrofuran (THF) to make a stock solution of 520 µg/mL. Dilute further with acetonitrile to obtain a working standard solution of 10.4 µg/mL.
 - **Sample Solution:** Cut the silicone drug reservoir into small pieces. Soak in 50 mL THF for 30 minutes at room temperature with intermittent shaking. Sonicate for 10 minutes, then dilute to volume with THF. Further dilute an aliquot of this solution with acetonitrile.
 - Filter all solutions through a 0.22 µm nylon syringe filter before injection.
- **Chromatographic Conditions:**
 - **Column:** Luna C18 (150 x 4.6 mm, 5 µm particle size, 100 Å pore size)
 - **Mobile Phase:** Acetonitrile and Water (50:50, v/v)
 - **Flow Rate:** 1.0 mL/min
 - **Injection Volume:** 20 µL
 - **Detection:** PDA detector at 241 nm
 - **Column Temperature:** Ambient (25 ± 2 °C)
 - **Run Time:** 15 minutes

Protocol 2: UPLC-MS/MS for Multi-Steroid Quantification in Serum

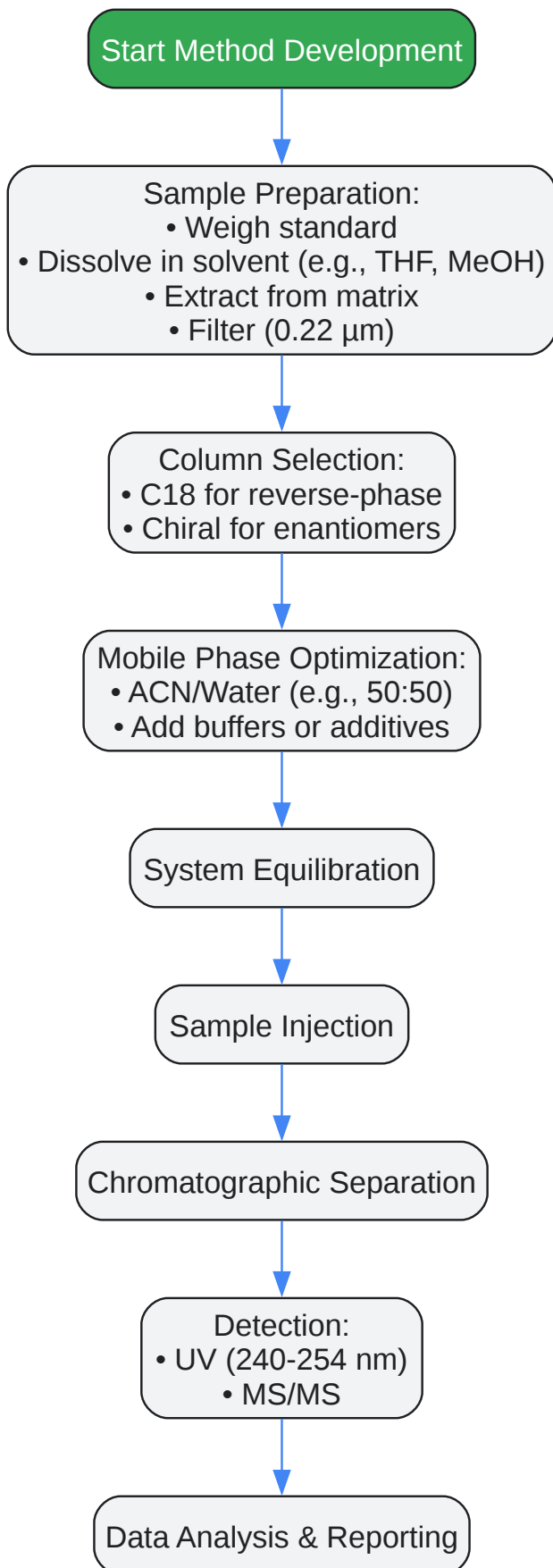
This highly sensitive method is suited for bioanalysis, pharmacokinetic studies, and clinical monitoring [5].

- **Sample Preparation:**
 - To 0.5 mL of serum, add the appropriate internal standards (e.g., testosterone-d3 for progestogens).
 - Perform liquid-liquid extraction by adding 3 mL of n-butyl chloride. Vortex for 2 minutes and centrifuge.
 - Transfer the organic layer and evaporate to dryness under a gentle nitrogen stream at 40°C.
 - Reconstitute the residue in 50 µL of a 50:50 mixture of methanol and water.
- **Chromatographic Conditions:**
 - **Column:** Waters Acquity UPLC BEH C18 (150 x 2.1 mm, 1.7 µm)
 - **Column Temperature:** 55°C
 - **Mobile Phase:**
 - A: Water with 0.1% formic acid
 - B: Acetonitrile with 0.1% formic acid
 - **Gradient Program:**
 - The specific gradient was not detailed, but the total run time was 6.5 minutes.
 - **Flow Rate:** 0.3 mL/min

- **Injection Volume:** 7.5 μL
- **Detection:** Triple quadrupole mass spectrometer with H-ESI ion source in positive mode using Selected Reaction Monitoring (SRM).

Experimental Workflow

The diagram below outlines the general workflow for developing and executing an HPLC method for norgestrel analysis, from sample preparation to data analysis.



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Key Considerations for Method Development

- **Internal Standards:** For quantitative bioanalysis, **norgestrel-d5** is used as an internal standard. It is added to samples and calibration standards before processing to correct for analyte loss during preparation and variations in instrument response [4].
- **Chirality:** Norgestrel is a racemic mixture. Levonorgestrel is the active enantiomer. If enantiomeric separation is required, use a chiral stationary phase or a chiral mobile phase additive like hydroxypropyl- β -cyclodextrin (HP- β -CD) [2] [3].
- **Matrix Effects:** In LC-MS/MS analysis of biological samples, matrix effects can suppress or enhance ionization. Use a stable isotope-labeled internal standard and efficient sample cleanup to mitigate this [5].

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References

1. RP-HPLC method validation for fast extraction and ... [pmc.ncbi.nlm.nih.gov]
2. Enantiomeric separation of norgestrel by reversed phase ... [pubmed.ncbi.nlm.nih.gov]
3. HPLC Analysis of Norgestrel Enantiomers on Astec® ... [sigmaaldrich.com]
4. Simultaneous quantitation of multiple contraceptive ... [pmc.ncbi.nlm.nih.gov]
5. A Sensitive and Robust UPLC-MS/MS Method for Quantitation ... [pmc.ncbi.nlm.nih.gov]

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